

Technical Support Center: Enterobactin

Solubility and Handling for In Vitro Assays

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Compound of Interest

Compound Name: *Enterobactin*

Cat. No.: *B1671361*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the solubility of **enterobactin** for reliable and reproducible in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What is **enterobactin** and why is its solubility a concern?

Enterobactin is a siderophore produced by Gram-negative bacteria, such as *Escherichia coli*, to sequester iron from the environment.[1] It possesses an exceptionally high affinity for ferric iron (Fe^{3+}).[1] However, its complex cyclic structure makes it highly hydrophobic and practically insoluble in aqueous solutions at neutral pH, which can pose a significant challenge for in vitro biological assays that require aqueous buffer systems.

Q2: What are the recommended solvents for dissolving **enterobactin**?

Enterobactin is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions.[2] Other solvents that can be used include methanol, acetone, dioxane, and a mixture of acetonitrile and water.

Q3: How can I prepare a stock solution of **enterobactin**?

For a standard stock solution, dissolve **enterobactin** in 100% DMSO at a concentration of 10 mg/mL. Alternatively, a mixture of acetonitrile and water (9:1 v/v) can be used to achieve the

same concentration. For long-term storage, it is advisable to store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[3]

Q4: My **enterobactin** is not dissolving completely. What should I do?

If you encounter solubility issues, gentle heating at 37°C and sonication in an ultrasonic bath can aid in the dissolution process.[3] Ensure the vial is tightly sealed to prevent solvent evaporation.

Q5: How does pH affect the solubility of **enterobactin** in aqueous solutions?

Enterobactin's solubility in aqueous solutions is pH-dependent. It is practically insoluble at neutral pH but its solubility increases in alkaline conditions (pH 7 to 8).[4] At low pH, **enterobactin** coordinates iron in a "salicylate mode," while in the neutral and alkaline pH range, it uses the "catecholate mode." [4]

Q6: Can I prepare **enterobactin** solutions for in vivo studies?

Yes, specific solvent systems have been developed for in vivo applications. These typically involve a combination of DMSO with other co-solvents and surfactants to ensure biocompatibility and stability. Refer to the detailed protocols section for specific formulations.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous buffer	Enterobactin's low aqueous solubility.	1. Decrease the final concentration of enterobactin in the assay. 2. Increase the percentage of organic co-solvent (e.g., DMSO) in the final assay buffer, ensuring it does not exceed the tolerance level of your biological system. 3. Adjust the pH of the final buffer to a slightly alkaline range (pH 7.5-8.0) if your assay permits.
Inconsistent assay results	Degradation of enterobactin stock solution.	1. Prepare fresh stock solutions regularly. 2. Store stock solutions in small, single-use aliquots at -20°C or -80°C to minimize freeze-thaw cycles. ^[3] 3. Protect stock solutions from light.
Difficulty dissolving the lyophilized powder	Poor quality of the solvent or insufficient agitation.	1. Use high-purity, anhydrous DMSO. 2. After adding the solvent, vortex the vial thoroughly. 3. If necessary, use gentle warming (37°C) and sonication to facilitate dissolution. ^[3]

Quantitative Solubility Data

The following table summarizes the reported solubility of **enterobactin** in various solvents.

Solvent	Concentration	Reference
DMSO	10 mg/mL	
Acetonitrile:Water (9:1)	10 mg/mL	
Acetonitrile	0.1 - 1 mg/mL (Slightly soluble)	[6]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	[5]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL	[5]
10% DMSO, 90% Corn Oil	2.5 mg/mL (Suspended)	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Enterobactin Stock Solution in DMSO

Materials:

- **Enterobactin** (lyophilized powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes

Procedure:

- Allow the vial of lyophilized **enterobactin** to equilibrate to room temperature before opening.
- Add the appropriate volume of DMSO to the vial to achieve a final concentration of 10 mg/mL.
- Vortex the vial thoroughly until the powder is completely dissolved.
- If necessary, gently warm the vial to 37°C or sonicate for a few minutes to aid dissolution.[3]

- Aliquot the stock solution into sterile, single-use microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[5]

Protocol 2: Preparation of Ferric-Enterobactin Complex for In Vitro Assays

Materials:

- **Enterobactin** stock solution (e.g., 6.4 mM in DMSO)
- Ferric chloride (FeCl₃) solution (e.g., 6.4 mM in water)
- HEPES buffer (75 mM, pH 7.5)
- Sterile microcentrifuge tubes

Procedure:

- In a sterile microcentrifuge tube, mix the **enterobactin** stock solution with 1.2 equivalents of the FeCl₃ solution.^[7]
- Incubate the mixture for 2 minutes at room temperature. A color change should be observed.^[7]
- Dilute the mixture with HEPES buffer (75 mM, pH 7.5) to the desired final concentration of the ferric-**enterobactin** complex (e.g., 128 μM).^[7]
- Allow the solution to stand at room temperature for at least 1 hour before use in assays.^[7]
- The formation of the ferric-**enterobactin** complex can be confirmed by UV-Vis spectroscopy, with characteristic absorbance peaks at approximately 340 nm and 496 nm.^[7]

Protocol 3: Quantification of Catechol Siderophores using the Arnow Assay

This colorimetric assay can be used to determine the concentration of **enterobactin** in a solution.

Materials:

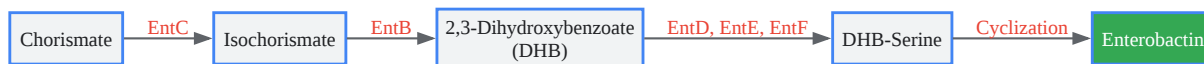
- Sample containing **enterobactin**
- 0.5 N HCl
- Nitrite-molybdate reagent (1g sodium nitrite and 1g sodium molybdate dissolved in 10 mL water)
- 1 N NaOH
- 2,3-dihydroxybenzoic acid (DHBA) for standard curve
- Spectrophotometer

Procedure:

- To 1 mL of the **enterobactin**-containing sample, add the following reagents sequentially:
 - 1 mL of 0.5 N HCl
 - 1 mL of nitrite-molybdate reagent
 - 1 mL of 1 N NaOH
 - 1 mL of H₂O
- Mix the solution well after each addition.
- Measure the absorbance of the final solution at 510 nm.^[8]
- Prepare a standard curve using known concentrations of DHBA to quantify the **enterobactin** concentration in the sample.^[8]

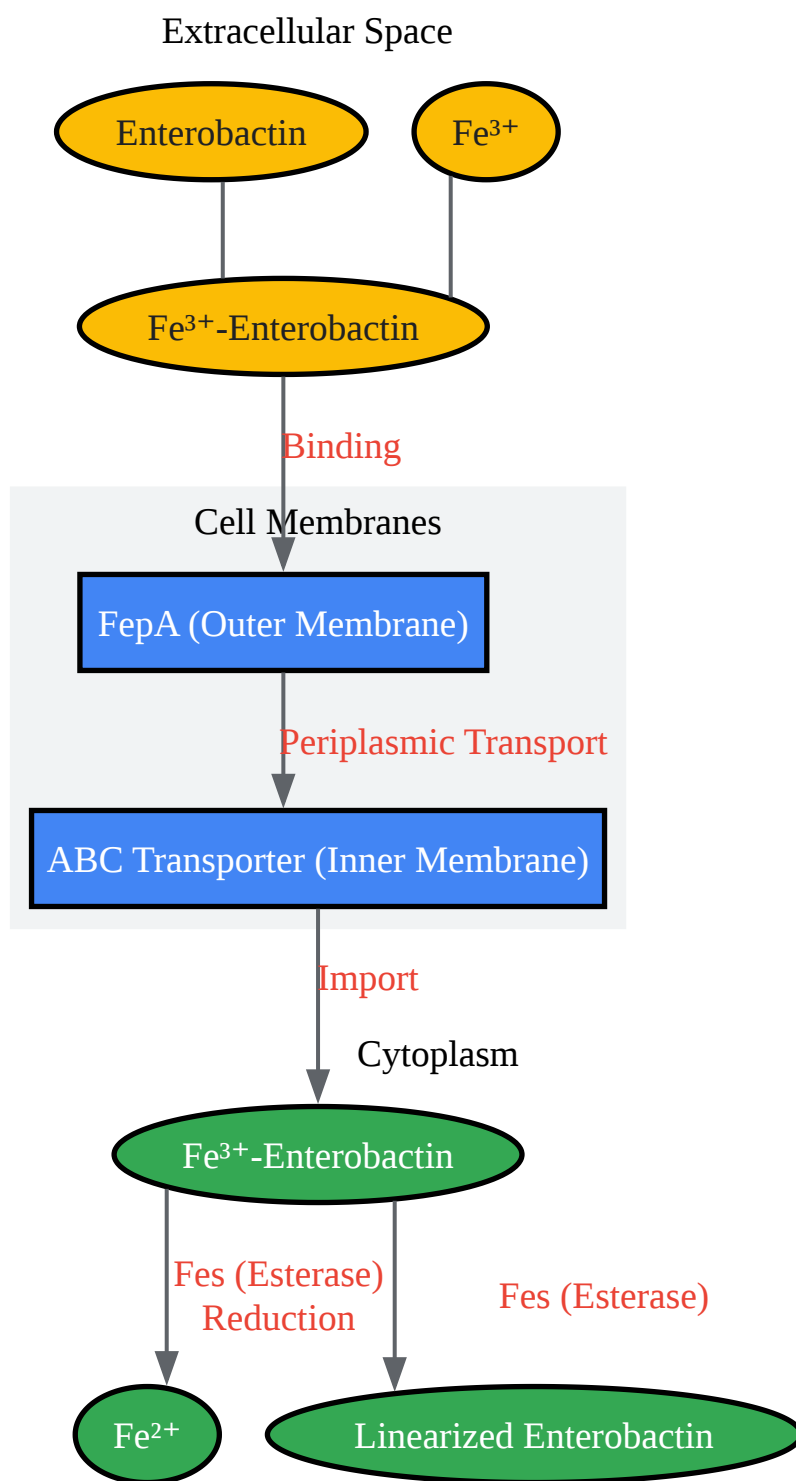
Visualizations

Below are diagrams illustrating key pathways and interactions involving **enterobactin**.



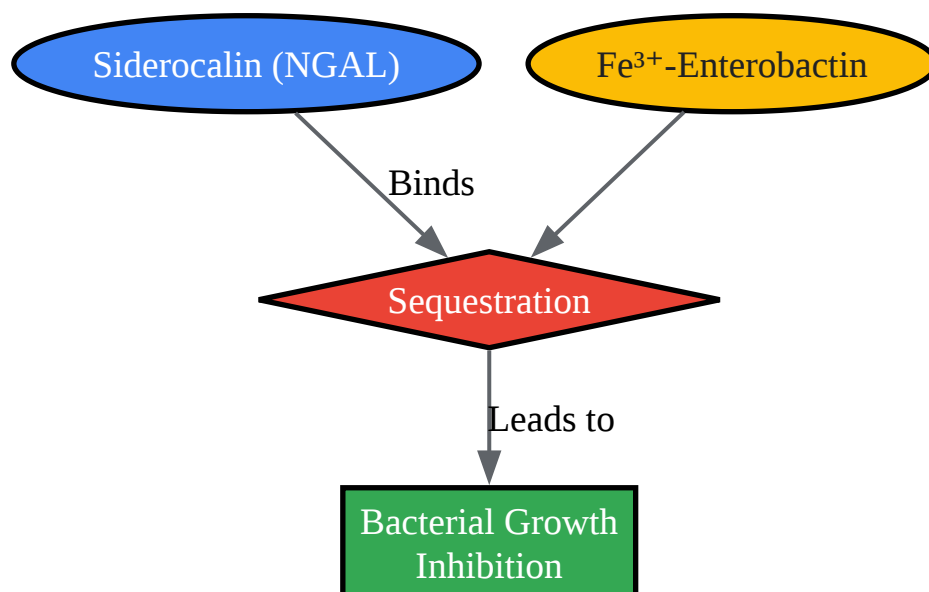
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Caption: **Enterobactin** Biosynthesis Pathway.[9]



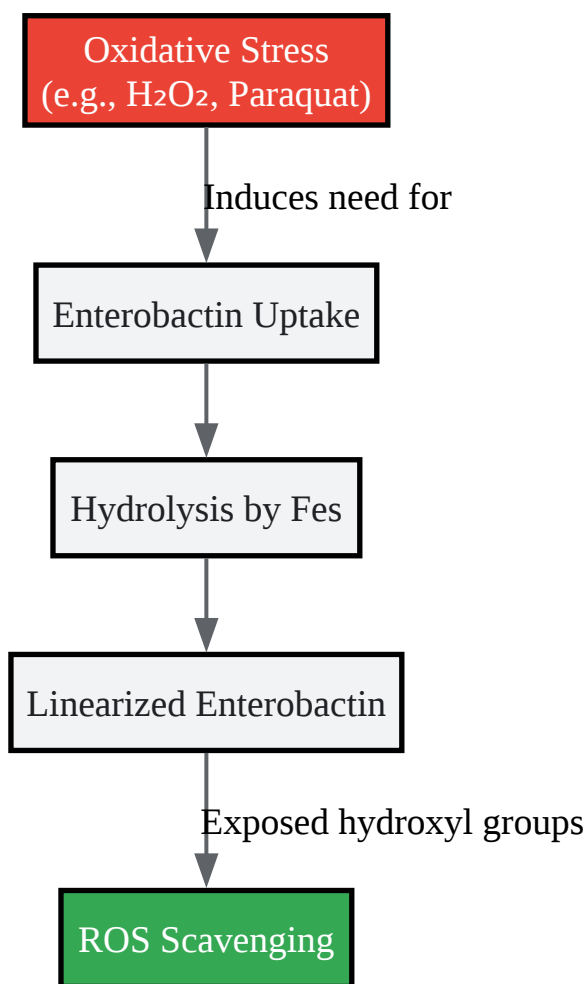
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Caption: Ferric-**Enterobactin** Uptake in *E. coli*.^[1]



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Caption: Siderocalin-Mediated Sequestration of **Enterobactin**.[\[10\]](#)



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Caption: Role of **Enterobactin** in Oxidative Stress Response.[8]

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References

- 1. Enterobactin - Wikipedia [en.wikipedia.org]
- 2. Buy Enterobactin | 28384-96-5 | >98% [smolecule.com]
- 3. glpbio.com [glpbio.com]

- 4. mdpi.com [mdpi.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. caymanchem.com [caymanchem.com]
- 7. In Vitro Characterization of Salmochelin and Enterobactin Trilactone Hydrolases IroD, IroE, and Fes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Enterobactin as Part of the Oxidative Stress Response Repertoire - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Enterobactin: A key player in bacterial iron acquisition and virulence and its implications for vaccine development and antimicrobial strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Site-Specific Siderocalin Binding to Ferric and Ferric-Free Enterobactin As Revealed by Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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